

# formylhydrazine IUPAC name and synonyms

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Formylhydrazine*

Cat. No.: *B046547*

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## Formylhydrazine: A Technical Overview

**Formylhydrazine** (CAS No. 624-84-0) is a versatile organic compound and the simplest member of the hydrazide class of compounds.<sup>[1]</sup> It serves as a crucial intermediate and building block in organic synthesis, particularly in the pharmaceutical and chemical industries for the creation of various heterocyclic compounds.<sup>[2][3]</sup> This document provides a detailed overview of its nomenclature, properties, synthesis, and applications.

## Nomenclature

The nomenclature for **formylhydrazine** can be classified as follows:

- Preferred IUPAC Name: Formohydrazide<sup>[1][4]</sup>
- Systematic IUPAC Name: Methanehydrazide<sup>[1]</sup>
- Common Synonyms: Formic hydrazide, Hydrazinecarboxaldehyde, Formic acid hydrazide, Formylhydrazide, Carbazaldehyde, Formal hydrazine, Formhydrazid, Monoformylhydrazine, and N-Formylhydrazine.<sup>[1][5][6][7]</sup>

## Physicochemical Properties

**Formylhydrazine** is a white to pale yellow, shiny crystalline solid at room temperature.<sup>[2][5]</sup> It is hygroscopic and sensitive to moisture.<sup>[2][8]</sup> Key quantitative data are summarized in the table below.

Property	Value	References
Molecular Formula	CH <sub>4</sub> N <sub>2</sub> O	[1][9]
Molar Mass	60.056 g·mol <sup>-1</sup>	[1][6]
Melting Point	52-57 °C	[5][9]
Boiling Point	90 °C at 0.7 mmHg	[5][9]
Density	1.094 ± 0.06 g/cm <sup>3</sup> (Predicted)	[5]
Flash Point	> 110 °C (> 230 °F)	[5][8]
Water Solubility	Soluble	[1][5]
pKa	13.65 ± 0.20 (Predicted)	[5]
InChI Key	XZBIXDPGRMLSTC-UHFFFAOYSA-N	[4][7]

## Experimental Protocols: Synthesis of Formylhydrazine

Several methods for the synthesis of **formylhydrazine** have been reported, with the reaction of an ester of formic acid with hydrazine hydrate being a common approach.

Synthesis from Ethyl Formate and Hydrazine Hydrate:

This method involves the nucleophilic substitution reaction between ethyl formate and hydrazine hydrate.[3]

Materials:

- Ethyl formate
- Hydrazine hydrate (85%)
- Ethanol (95%)
- Methanol

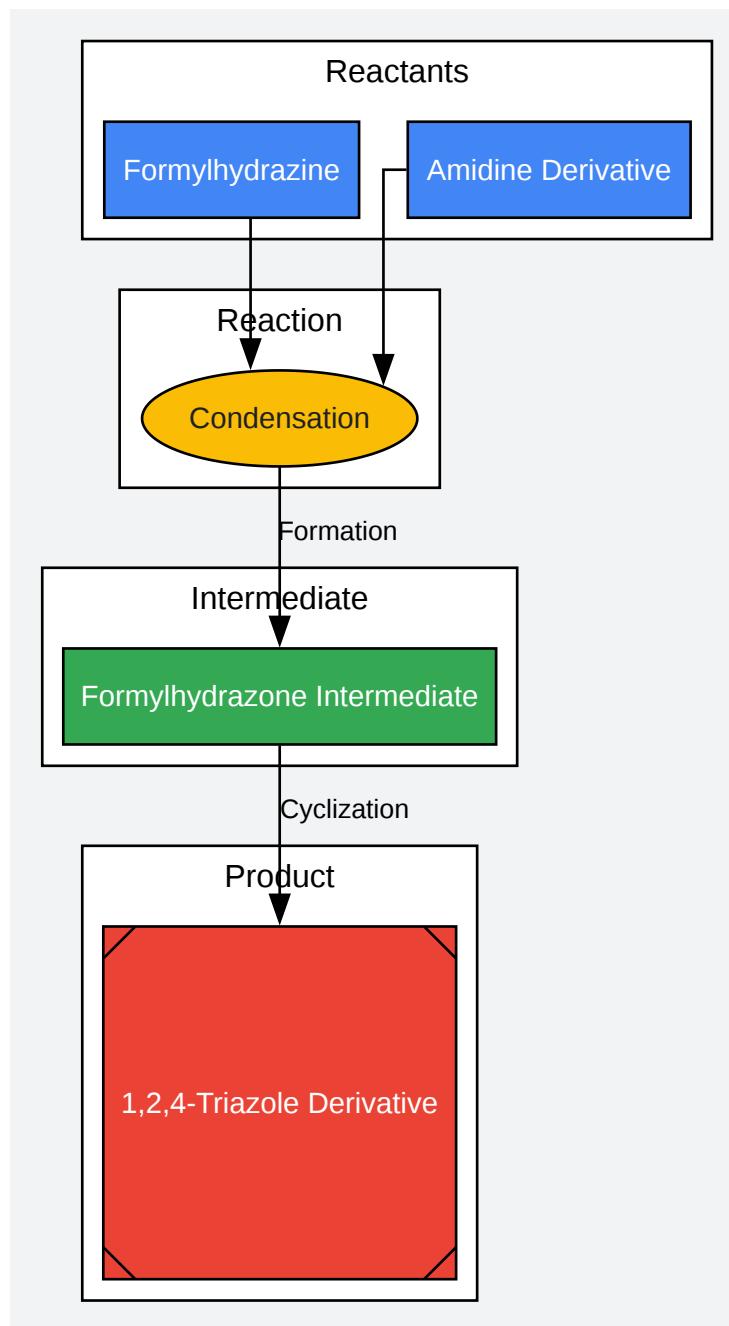
- Isopropanol

Procedure:

- A solution of ethyl formate (200 g) in methanol (200 mL) is prepared and cooled to a temperature between 0 and 10°C.[5]
- A mixture of hydrazine hydrate (138 g) and water (20 mL) is added slowly to the ethyl formate solution while stirring.[5] An initial vigorous reaction may be observed.[3]
- After the initial reaction subsides, the reaction mixture is gradually heated to 55-60°C and maintained at this temperature with continuous stirring for 24 hours.[5] Some protocols suggest refluxing for 18 hours.[2]
- Upon completion of the reaction, the solvent is removed by distillation under reduced pressure.[5]
- Isopropanol is added to the resulting residue, and the mixture is cooled to 0-5°C and stirred for 2 hours to facilitate crystallization.[5]
- The solid product is collected by filtration, washed with isopropanol, and then dried to yield **formylhydrazine**.[5]

## Applications in Synthesis: A Visualized Workflow

**Formylhydrazine** is a key precursor in the synthesis of various nitrogen-containing heterocyclic compounds, such as 1,2,4-triazoles, which are significant scaffolds in drug discovery.[3] The following diagram illustrates a generalized pathway for the synthesis of 1,2,4-triazole derivatives starting from **formylhydrazine**.



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Caption: Synthesis pathway of 1,2,4-triazole from **formylhydrazine**.

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- To cite this document: BenchChem. [formylhydrazine IUPAC name and synonyms]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b046547#formylhydrazine-iupac-name-and-synonyms\]](https://www.benchchem.com/product/b046547#formylhydrazine-iupac-name-and-synonyms)

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